

sec-Butyl maleate safety data sheet and handling precautions

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Compound of Interest

Compound Name: *sec-Butyl maleate*

Cat. No.: *B15282594*

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An In-depth Technical Guide to the Safe Handling of **sec-Butyl Maleate**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety data and handling precautions for **sec-butyl maleate**. Due to the limited availability of a specific Safety Data Sheet (SDS) for **sec-butyl maleate** (CAS 924-63-0), this guide incorporates data from structurally related compounds, namely sec-butyl acetate and dibutyl maleate. All data derived from related compounds should be interpreted with caution.

Chemical Identification and Physical Properties

sec-Butyl maleate is the mono-sec-butyl ester of maleic acid.^[1] Its basic chemical and physical properties are summarized below.

Property	Value	Source
Chemical Name	sec-Butyl maleate	PubChem
CAS Number	924-63-0	[1]
Molecular Formula	C ₈ H ₁₂ O ₄	[1]
Molecular Weight	172.18 g/mol	[1]
Appearance	Not explicitly available; likely a liquid based on related compounds.	Inferred
Odor	Not available	

Note: Some physical properties like boiling point, melting point, and flash point are not readily available for **sec-butyl maleate**. Data from related compounds are presented in the following sections for reference.

Hazard Identification and Classification

While a specific GHS classification for **sec-butyl maleate** is not available, based on data for sec-butyl acetate and dibutyl maleate, the following hazards should be anticipated.

Anticipated Hazards:

- Flammable Liquid: Based on sec-butyl acetate, it may be a flammable liquid and vapor.[2][3]
- Skin Irritation: May cause skin irritation.[2]
- Serious Eye Irritation: May cause serious eye irritation.[2]
- Skin Sensitization: Dibutyl maleate is a known skin sensitizer.[4]
- Respiratory Irritation: Inhalation may cause respiratory tract irritation.[5]

GHS Label Elements (Predicted):

Pictogram	
Signal Word	Warning or Danger
Hazard Statements	May include: Highly flammable liquid and vapor, Causes skin irritation, Causes serious eye irritation, May cause an allergic skin reaction.[2][4]
Precautionary Statements	Prevention, Response, Storage, Disposal.

Handling and Storage

Proper handling and storage procedures are critical to minimize risk. The following precautions are based on best practices for handling similar chemicals.

Safe Handling

- Avoid contact with skin and eyes.[6]
- Avoid inhalation of vapor or mist.[6]
- Use only in a well-ventilated area or under a chemical fume hood.[7]
- Keep away from heat, sparks, and open flames.[2][3]
- Take precautionary measures against static discharge.[2][3]
- Ground and bond containers and receiving equipment.[2][8]
- Use non-sparking tools.[2][3]
- Wear appropriate personal protective equipment (PPE).[4]
- Wash hands thoroughly after handling.[6]

Safe Storage

- Keep container tightly closed in a dry and well-ventilated place.[2][6]

- Store in a cool place.[6][8]
- Keep away from sources of ignition.[2][7]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[4][6]

Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment are essential to prevent exposure.

Control Parameter	Recommendation	Source
Engineering Controls	Use in a well-ventilated area. Local exhaust ventilation is recommended. Ensure eyewash stations and safety showers are readily available. [4]	[4]
Eye/Face Protection	Wear chemical safety goggles or a face shield.[6]	[6]
Skin Protection	Wear chemical-resistant gloves (e.g., Butyl rubber). Wear protective clothing to prevent skin contact.[9][10][11]	[9][10][11]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.	[7]

First Aid Measures

In case of exposure, immediate medical attention may be required.

Exposure Route	First Aid Measures	Source
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[4][6]	[4][6]
Skin Contact	Immediately remove contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[4][6]	[4][6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[4][6]	[4][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.[4][6]	[4][6]

Fire and Explosion Data

Based on related compounds, **sec-butyl maleate** should be treated as a flammable liquid.

Parameter	Information (based on sec-Butyl Acetate/Dibutyl Maleate)	Source
Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]	[4]
Unsuitable Extinguishing Media	Water jet may be ineffective.	
Specific Hazards	Vapors may form explosive mixtures with air.[5] Vapors can travel to a source of ignition and flash back.[3] Containers may explode when heated.[3]	[3][5]
Hazardous Combustion Products	Carbon monoxide and carbon dioxide.[4]	[4]
Fire-Fighting Procedures	Wear self-contained breathing apparatus (SCBA) and full protective gear.[4][6] Use water spray to cool unopened containers.[3]	[3][4][6]

Accidental Release Measures

In the event of a spill, the following procedures should be followed.

- Personal Precautions: Evacuate personnel to a safe area.[6] Ensure adequate ventilation.[6] Remove all sources of ignition.[3] Avoid breathing vapors.[6] Avoid contact with skin and eyes.[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[6] Do not let the product enter drains.[2][6]

- Methods for Cleaning Up: Absorb with inert material (e.g., sand, earth, vermiculite) and place in a suitable container for disposal.[\[12\]](#) Use non-sparking tools.[\[3\]](#)[\[5\]](#)

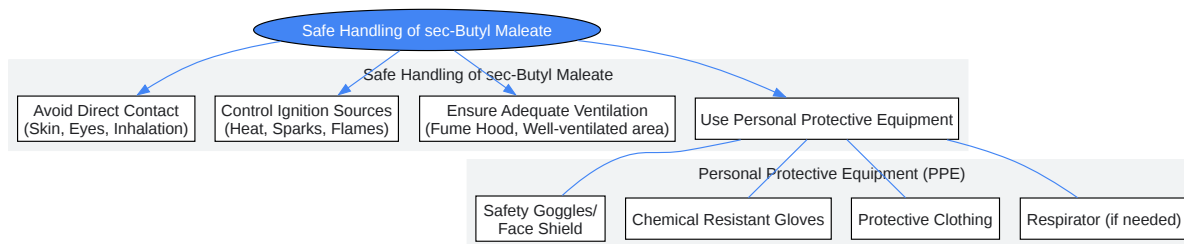
Experimental Protocols

Detailed experimental protocols for the safety testing of **sec-butyl maleate** are not publicly available. The toxicological and physical hazard data for related compounds are typically determined using standardized OECD (Organisation for Economic Co-operation and Development) or EPA (Environmental Protection Agency) test guidelines. For instance:

- Acute Oral Toxicity: OECD Test Guideline 423
- Acute Dermal Toxicity: OECD Test Guideline 402
- Acute Inhalation Toxicity: OECD Test Guideline 403
- Skin Irritation/Corrosion: OECD Test Guideline 404
- Eye Irritation/Corrosion: OECD Test Guideline 405
- Skin Sensitization: OECD Test Guideline 429 (Local Lymph Node Assay)
- Flammability (Flash Point): ASTM D93 (Pensky-Martens Closed Cup Tester)

Visualizations

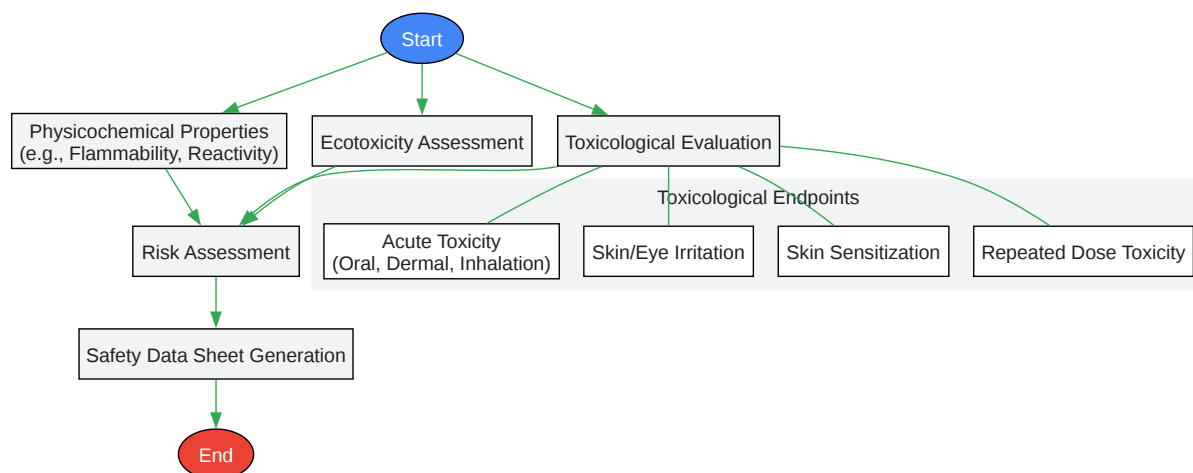
Logical Relationship for Handling Precautions



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Caption: Logical workflow for safe handling of **sec-butyl maleate**.

Experimental Workflow for Hazard Assessment



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